

Dihydroterpineol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Dihydroterpineol

Cat. No.: B150745

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Abstract

Dihydroterpineol, a monoterpenoid alcohol, is a versatile compound with significant potential in various scientific and industrial sectors, including pharmaceuticals. This document provides an in-depth technical overview of **Dihydroterpineol**, focusing on its chemical identity, physicochemical properties, synthesis, and analytical methods. Furthermore, it explores its biological activities, including its potential as an anti-inflammatory, analgesic, and bronchodilator agent, supported by detailed experimental protocols and schematic signaling pathways to facilitate further research and development.

Chemical Identity and Properties

Dihydroterpineol is a saturated monocyclic terpene alcohol. The most common CAS Registry Number for **Dihydroterpineol**, often referring to a mixture of its isomers, is 498-81-7[1][2][3][4][5][6]. It is also known by various synonyms, including p-Menthan-8-ol, 1-Methyl-4-isopropylcyclohexane-8-ol, and Dihydro- α -terpineol[2][4][5][6][7]. The compound exists as cis and trans stereoisomers, which arise from the relative orientation of the methyl and isopropyl groups on the cyclohexane ring[1][8].

CAS Registry Numbers of Dihydroterpineol and its Isomers

Compound Name	CAS Registry Number
Dihydroterpineol (isomer mixture)	498-81-7[1][2][3][4]
trans-Dihydro- α -terpineol	5114-00-1[9][10]
cis-Dihydro- α -terpineol	7322-63-6[11]
Dihydroterpineol	58985-02-7[12][13]
Dihydroterpineol (Menthanol)	13828-37-0[6]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Dihydroterpineol**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][3][4][7][14]
Molecular Weight	156.27 g/mol	[2][3][4][6][7]
Appearance	Clear, colorless liquid	[2][6][14]
Odor	Mildly floral, pine-like	[6][7][15]
Boiling Point	~210-220.54 °C	[2][6][14][15]
Density	~0.8242 - 0.93 g/cm ³ at 20°C	[2][6][14][15]
Flash Point	~82 - 89.7 °C	[1][2][14]
Solubility	Slightly soluble in water; soluble in ethanol and other organic solvents.	[2][6][7][15]
Refractive Index	~1.4610 - 1.4670 at 20°C	[1][2][16]

Synthesis and Analysis

Dihydroterpineol is primarily synthesized through the catalytic hydrogenation of α -terpineol[1]. This process involves the saturation of the double bond in the cyclohexene ring of the α -

terpineol molecule.

Experimental Protocol: Synthesis of Dihydroterpineol via Hydrogenation of α -Terpineol

This protocol is a generalized procedure based on common industrial practices.

Materials:

- α -Terpineol
- Catalyst (e.g., Raney Nickel or Palladium on carbon)
- Solvent (e.g., ethanol or isopropanol)
- Hydrogen gas
- High-pressure reactor (autoclave)

Procedure:

- Charge the high-pressure reactor with α -terpineol and the solvent.
- Add the catalyst to the mixture. The catalyst loading is typically a small percentage of the substrate's weight.
- Seal the reactor and purge it with an inert gas (e.g., nitrogen) to remove any oxygen.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 1.8-2.0 MPa)[4].
- Heat the reactor to the target temperature (e.g., 60-80 °C) while stirring[4].
- Maintain the reaction under these conditions for a specified duration (e.g., 2-4 hours), monitoring the hydrogen uptake[3][4].
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.

- Filter the reaction mixture to remove the catalyst.
- The solvent can be removed by distillation to yield the crude **Dihydroterpineol**.
- Further purification can be achieved by vacuum distillation.

Experimental Workflow: Synthesis and Analysis

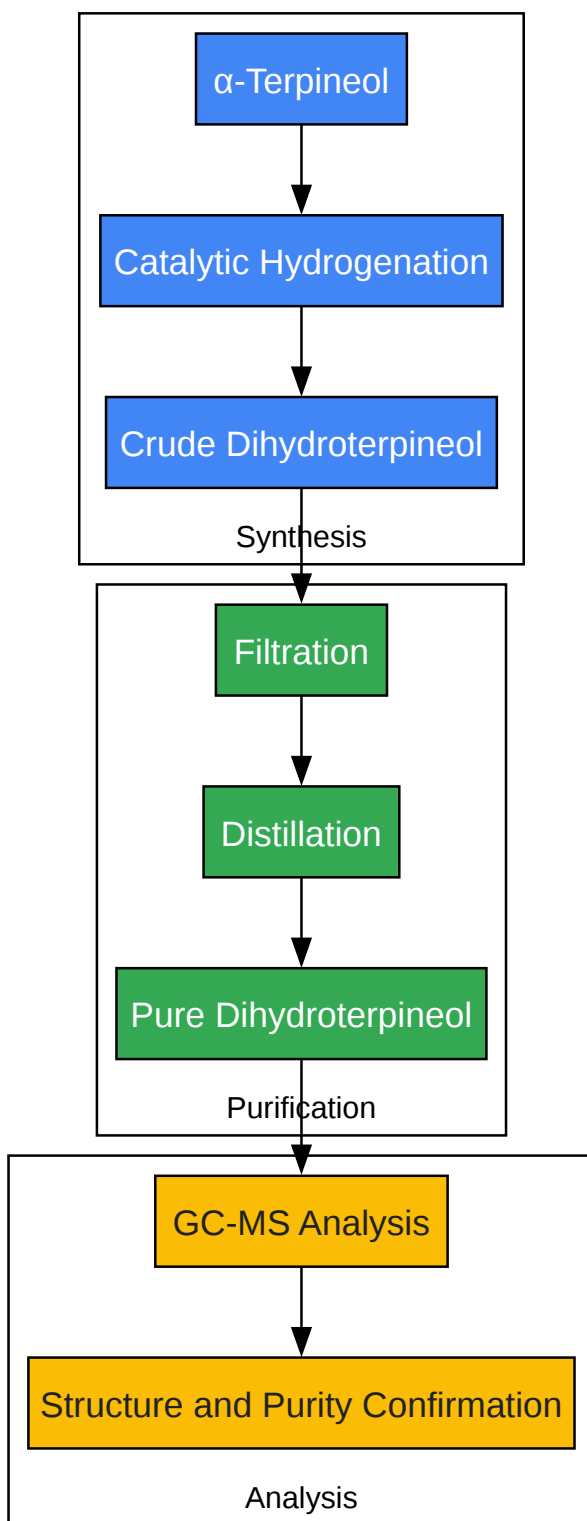


Figure 1: Experimental Workflow for Dihydroterpineol Synthesis and Analysis

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Caption: Figure 1: A generalized workflow for the synthesis of **Dihydroterpineol** from α -terpineol, followed by purification and analytical confirmation.

Experimental Protocol: GC-MS Analysis of Dihydroterpineol

This protocol provides a general framework for the qualitative and quantitative analysis of **Dihydroterpineol**.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm I.D., 0.25 μ m film thickness)[7]

GC Conditions:

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)[7].
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp to 180 °C at 5 °C/min.
 - Ramp to 280 °C at 20 °C/min, hold for 5 minutes.
- Injection Mode: Split (e.g., split ratio 50:1).

MS Conditions:

- Ion Source Temperature: 230 °C.
- Mass Range: m/z 40-400.

- Scan Mode: Full scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.

Sample Preparation:

- Prepare a stock solution of **Dihydroterpineol** in a suitable solvent (e.g., ethanol or hexane).
- Create a series of calibration standards by diluting the stock solution.
- Inject a small volume (e.g., 1 μ L) of the sample and standards into the GC-MS system.

Biological Activities and Potential Therapeutic Applications

While research specifically on **Dihydroterpineol** is emerging, its structural similarity to α -terpineol, a well-studied monoterpene, suggests potential biological activities. Preliminary studies and the known effects of its precursor indicate that **Dihydroterpineol** may possess anti-inflammatory, analgesic, and bronchodilator properties[1].

Anti-inflammatory Activity

Dihydroterpineol is believed to exhibit anti-inflammatory effects, likely through the modulation of inflammatory signaling pathways. This action is thought to be similar to that of α -terpineol, which has been shown to reduce the production of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6)[13][17][18].

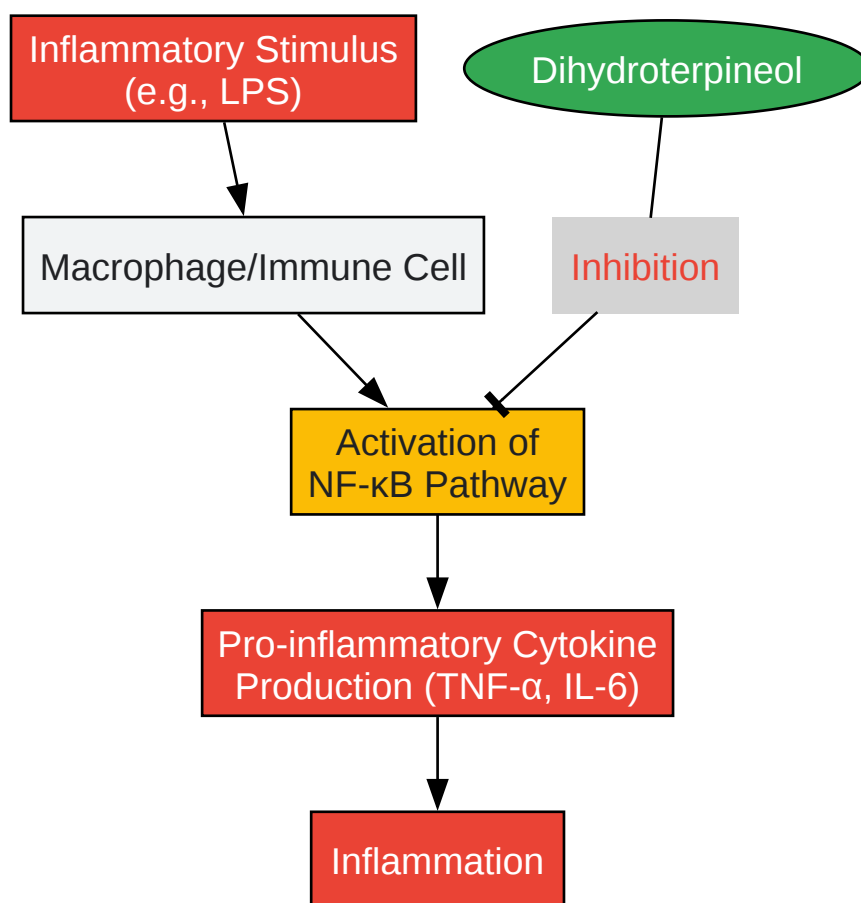


Figure 2: Postulated Anti-inflammatory Signaling Pathway

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Caption: Figure 2: A diagram illustrating the potential anti-inflammatory mechanism of **Dihydroterpineol**, involving the inhibition of the NF-κB pathway and subsequent reduction of pro-inflammatory cytokine production.

Analgesic Activity

The potential analgesic effects of **Dihydroterpineol** are likely linked to its anti-inflammatory properties. By reducing inflammation, **Dihydroterpineol** may alleviate pain. Studies on related monoterpenes have shown that they can act on various pain pathways[9]. The analgesic effect of α -terpineol has been demonstrated to involve the suppression of microglial cells and a reduction in inflammatory cytokines in the spinal cord[19][20].

Bronchodilator Activity

Dihydroterpineol has been investigated for its potential as a bronchodilator, which could be beneficial in respiratory conditions like asthma[15]. Bronchodilators typically work by relaxing the smooth muscle of the airways. One common mechanism involves the activation of β 2-adrenergic receptors, leading to an increase in cyclic AMP (cAMP) and subsequent smooth muscle relaxation[14][21].

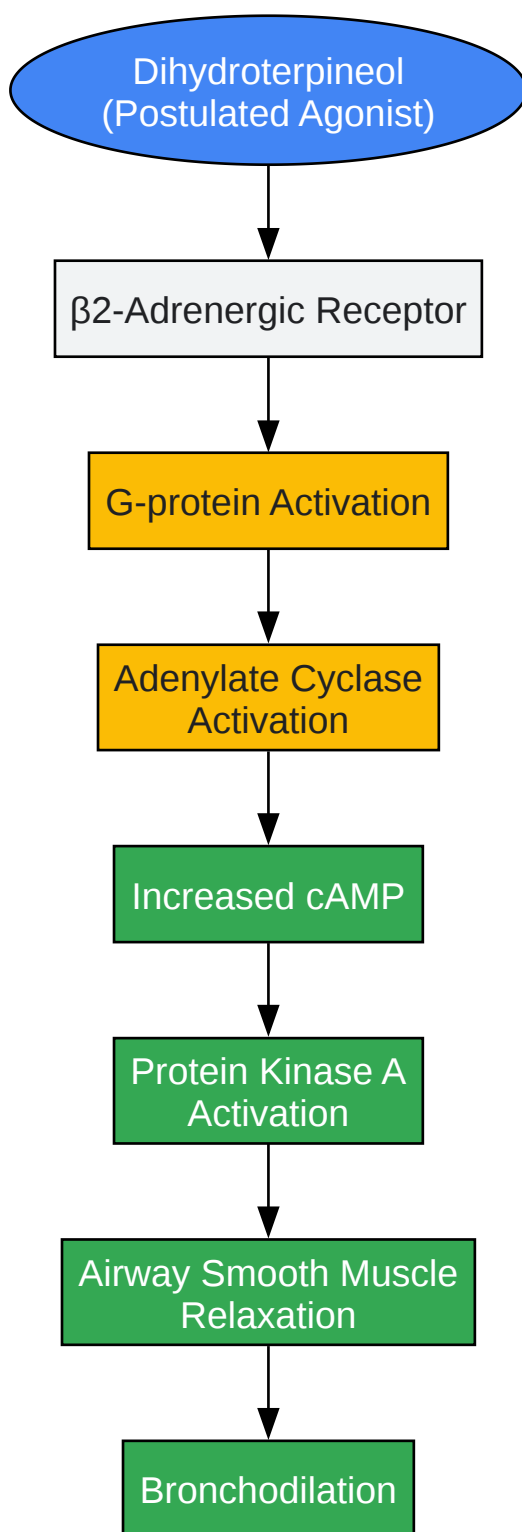


Figure 3: General Bronchodilator Signaling Pathway

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Caption: Figure 3: A schematic of a potential bronchodilator mechanism of action for **Dihydroterpineol**, mediated through the β 2-adrenergic receptor pathway.

Conclusion

Dihydroterpineol is a compound of significant interest with a well-defined chemical profile. The methodologies for its synthesis and analysis are established, providing a solid foundation for further research. Its potential biological activities, particularly as an anti-inflammatory, analgesic, and bronchodilator agent, warrant more in-depth investigation. The experimental protocols and pathway diagrams presented in this guide are intended to serve as a valuable resource for researchers and professionals in the field of drug discovery and development, facilitating the exploration of **Dihydroterpineol**'s full therapeutic potential.

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